

Comparative Guide: Structure-Activity Relationship of 4-(aminomethyl)-N-hydroxybenzamide Hydrochloride Analogs

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Compound of Interest

Compound Name: 4-(aminomethyl)-N-hydroxybenzamide hydrochloride

CAS No.: 1803600-37-4

Cat. No.: B1447051

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Executive Summary

Product Class: Isoform-Selective Histone Deacetylase (HDAC) Inhibitors.[1] Primary Target: HDAC6 (Class IIb). Core Scaffold: 4-(aminomethyl)-N-hydroxybenzamide (often isolated as the hydrochloride salt for solubility).

This guide analyzes the structure-activity relationship (SAR) of 4-(aminomethyl)-N-hydroxybenzamide derivatives. Unlike first-generation pan-HDAC inhibitors like Vorinostat (SAHA), which utilize a flexible aliphatic linker, this scaffold employs a semi-rigid benzylic linker. This structural rigidity, combined with specific "cap" modifications at the aminomethyl position, drives high selectivity for HDAC6, a critical target in multiple myeloma, neurodegenerative diseases, and metastasis control.

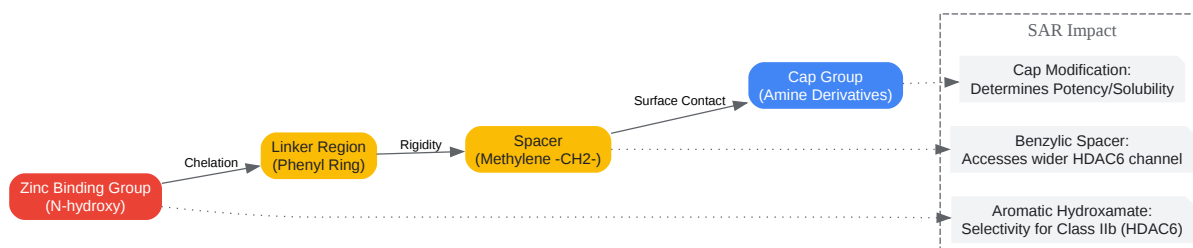
Structural Deconstruction & SAR Logic

The efficacy of these analogs relies on a tripartite pharmacophore model. The 4-(aminomethyl)-N-hydroxybenzamide core serves as the anchor, but the biological outcome is dictated by modifications at the "Cap" region.

The Tripartite Pharmacophore

- Zinc-Binding Group (ZBG): The N-hydroxybenzamide moiety.
 - Function: Chelates the Zn^{2+} ion in the HDAC active site.
 - SAR Insight: The aromatic hydroxamate (benzamide-hydroxamic acid) is generally less potent than aliphatic hydroxamates (like SAHA) for Class I HDACs (HDAC1/2/3) but is highly favorable for HDAC6. This is the primary driver of isoform selectivity.
- Linker Region: The 4-substituted phenyl ring.
 - Function: Spans the narrow hydrophobic channel of the enzyme.
 - SAR Insight: The rigid phenyl ring (approx. 5.5–6.0 Å) mimics the length of the aliphatic chain in SAHA but restricts conformational freedom. This rigidity prevents the molecule from collapsing into the active sites of smaller HDAC isoforms (Class I), while the wider entrance of the HDAC6 catalytic channel accommodates this bulkier aromatic linker.
- Cap Group: The Aminomethyl handle (
 - Function: Interacts with the surface rim of the enzyme.
 - SAR Insight: This is the variable region. Acylation or sulfonylation of this amine allows for the introduction of diverse "Cap" structures. Bulky, hydrophobic caps (e.g., tetrahydroisoquinolines) significantly enhance potency by interacting with the unique ubiquitin-binding domain surface features of HDAC6.

Visualization: SAR Pharmacophore Map



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Figure 1: Pharmacophore breakdown of the 4-(aminomethyl)-N-hydroxybenzamide scaffold highlighting the functional role of each structural region.

Comparative Performance Analysis

The following table compares 4-(aminomethyl)-N-hydroxybenzamide analogs against industry-standard alternatives.

Key Competitors:

- Vorinostat (SAHA): The clinical standard (Pan-HDAC inhibitor).
- Belinostat (PXD101): A sulfonamide-based hydroxamate (Pan-HDAC).
- Tubacin: A complex, highly selective HDAC6 inhibitor (Research tool, not clinical).

Table 1: Biological Profile Comparison

Feature	4-(aminomethyl)-N-hydroxybenzamide Analogs	Vorinostat (SAHA)	Belinostat (PXD101)	Tubacin
Primary Target	HDAC6 (Selective)	Pan-HDAC (Class I/II)	Pan-HDAC (Class I/II)	HDAC6 (Selective)
Linker Type	Aryl (Rigid Phenyl)	Aliphatic (Flexible Chain)	Aliphatic/Cinnamyl	Complex Tricyclic
HDAC6 IC50	~10 – 50 nM (High Potency)	~20 nM	~15 nM	~4 nM
Selectivity (HDAC6 vs HDAC1)	> 50-fold	< 5-fold (Non-selective)	< 5-fold (Non-selective)	> 1000-fold
Solubility	High (as HCl salt)	Low (Poor aqueous sol.)	Moderate	Very Low (Lipophilic)
Mutagenicity Risk	Moderate (Hydroxamate liability)	Moderate (Ames Positive)	Moderate	Low
Clinical Status	Preclinical / Lead Optimization	FDA Approved (CTCL)	FDA Approved (PTCL)	Preclinical Tool

Interpretation of Data[1][2][3][4][5][6][7][8][9][10][11]

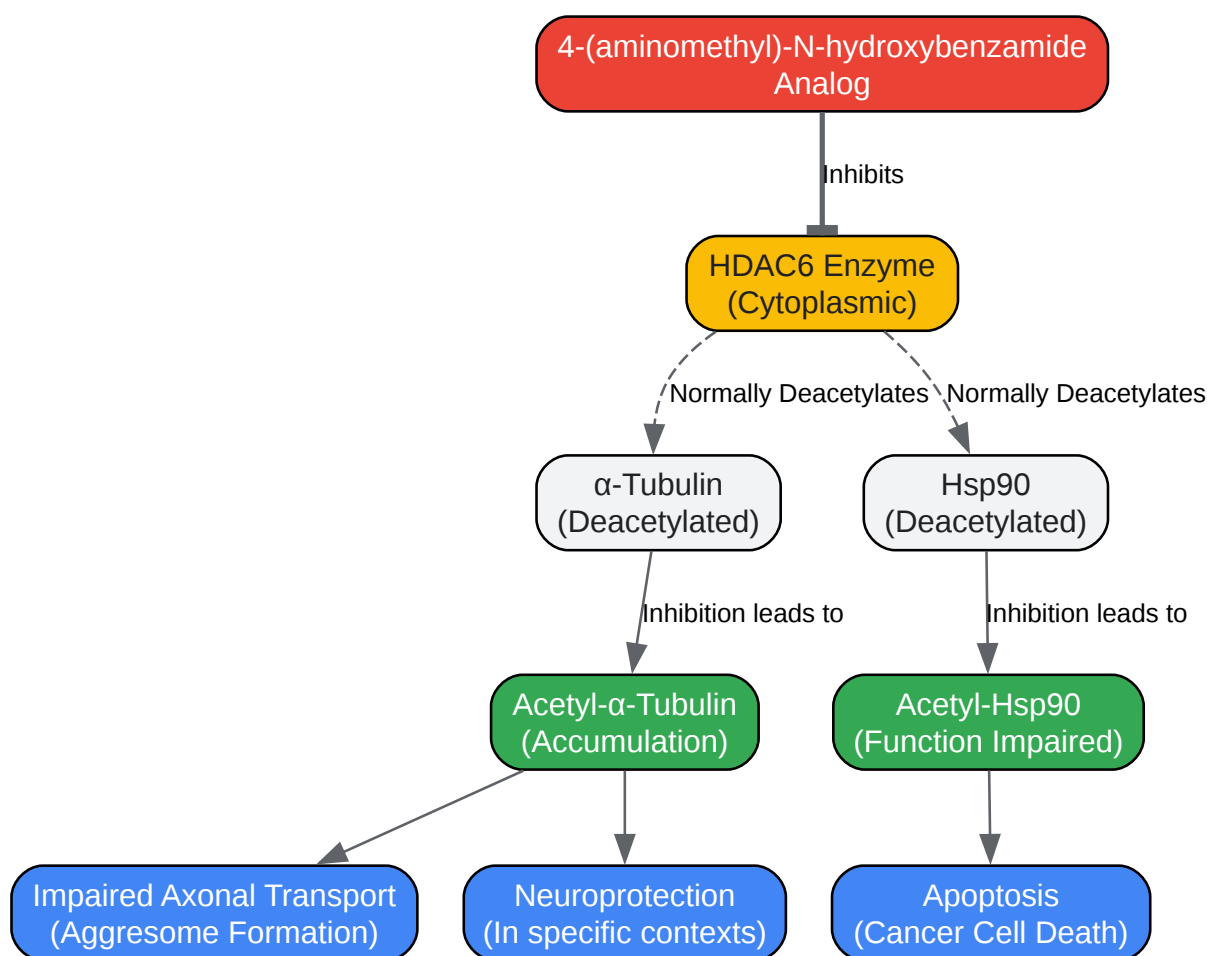
- **Selectivity Advantage:** While SAHA inhibits HDAC1, 2, and 3 (leading to hematological toxicity), the 4-(aminomethyl) analogs spare these isoforms due to the bulky linker, reducing off-target cytotoxicity.
- **Solubility:** The "aminomethyl" group allows for salt formation (Hydrochloride). This provides a distinct formulation advantage over Tubacin, which is notoriously difficult to dissolve in aqueous media.

Mechanism of Action: The HDAC6 Pathway

Unlike Class I inhibitors that target nuclear histones (epigenetic regulation), these analogs primarily target cytoplasmic HDAC6. This results in the hyperacetylation of

-tubulin and Hsp90.

Pathway Visualization



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Figure 2: Biological cascade resulting from selective HDAC6 inhibition by the target analogs.

Experimental Protocols

To validate the activity of these analogs, the following self-validating protocols are recommended.

A. Synthesis of the Hydrochloride Salt (General Procedure)

Rationale: The hydrochloride salt is critical for stability and solubility during biological assays.

- Coupling: React 4-(Boc-aminomethyl)benzoic acid with O-(tetrahydro-2H-pyran-2-yl)hydroxylamine () using EDCI/HOBt coupling agents in DMF.
- Deprotection (Boc): Treat the intermediate with 4M HCl in dioxane to remove the Boc group from the amine.
- Deprotection (THP): The acidic conditions simultaneously (or sequentially depending on specific reagents) cleave the THP protecting group to reveal the hydroxamic acid.
- Salt Formation: The product precipitates as the hydrochloride salt. Filter and wash with diethyl ether.
 - Validation Point:

H NMR must show the disappearance of the Boc singlet (~1.4 ppm) and the presence of the hydroxamic acid protons (broad singlets >9 ppm).

B. Fluorometric HDAC Enzymatic Assay

Rationale: This assay quantifies the IC50 and confirms isoform selectivity.

Reagents:

- Recombinant HDAC1 and HDAC6 enzymes (human).
- Fluorogenic substrate: Fluor-de-Lys (Enzo Life Sciences) or equivalent acetylated lysine substrate.
- Developer solution (Trypsin).

Workflow:

- Preparation: Dilute 4-(aminomethyl)-N-hydroxybenzamide analogs in DMSO (8-point serial dilution).
- Incubation: Mix inhibitor (5 L) with diluted HDAC enzyme (15 L) in assay buffer (50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂). Incubate for 30 min at 37°C.
- Substrate Addition: Add 20 L of Fluor-de-Lys substrate. Incubate for 30 min.
- Development: Add 50 L of Developer solution (stops reaction and cleaves fluorophore). Incubate 15 min.
- Readout: Measure fluorescence (Ex 360 nm / Em 460 nm).
- Analysis: Fit data to a sigmoidal dose-response equation to determine IC₅₀.

Self-Validation Rule:

- Positive Control: Vorinostat (SAHA) must yield an IC₅₀ of ~20-50 nM for HDAC1.
- Negative Control: DMSO only (0% inhibition).
- Selectivity Check: The target analog should show IC₅₀ < 50 nM for HDAC6 and > 1 μM for HDAC1.

References

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Sources

- [1. Why Hydroxamates May Not Be the Best Histone Deacetylase Inhibitors—What Some May Have Forgotten or Would Rather Forget? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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